

Application Notes and Protocols for Naringenin Derivatives in Cancer Cell Line Studies

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Compound of Interest

Compound Name: Naringenin 7-O-glucuronide

Cat. No.: B15286769

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A Note on **Naringenin 7-O-glucuronide**: Extensive literature review indicates a significant gap in research directly investigating the effects of **Naringenin 7-O-glucuronide** (N7G) on cancer cell lines. While N7G is a known major metabolite of naringenin found in plasma and urine following consumption, studies on its direct application in cancer research are not readily available.

This document, therefore, focuses on a closely related metabolite, Naringenin-7-O-glucoside (N7GIs), for which recent in-vitro data in cancer cell lines exists. This information serves as a valuable starting point for researchers interested in the bioactivity of naringenin metabolites. Additionally, the well-documented anticancer activities of the parent compound, naringenin, are provided for a comprehensive understanding of the potential mechanisms of its derivatives.

Application of Naringenin-7-O-glucoside (N7GIs) in Triple-Negative Breast Cancer (TNBC)

Recent studies have explored the potential of Naringenin-7-O-glucoside as a therapeutic agent against triple-negative breast cancer (TNBC) cell lines.^[1]

Data Presentation

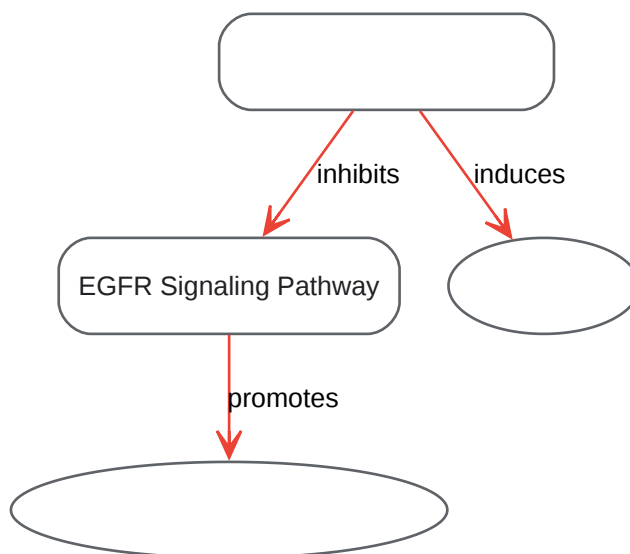
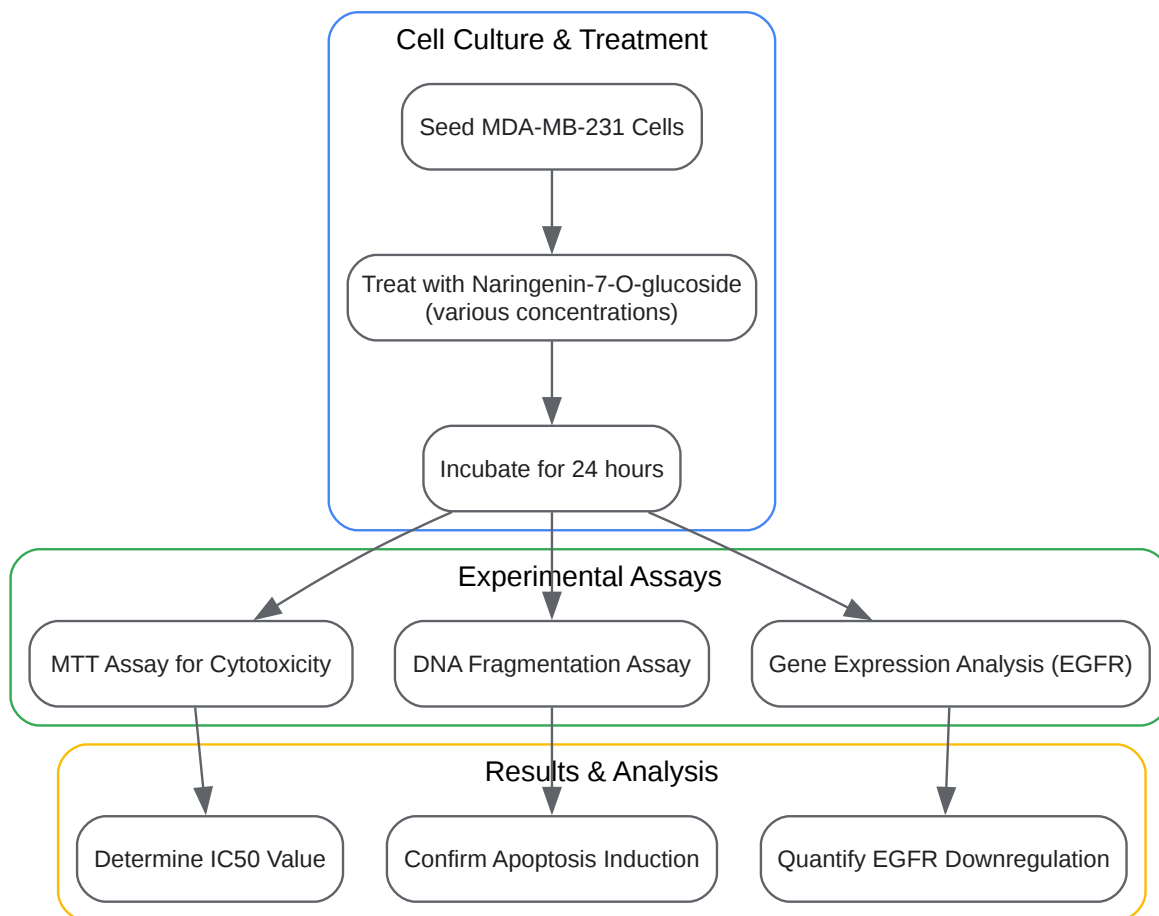
The cytotoxic effects of Naringenin-7-O-glucoside have been quantified, providing key data for its potential as an anticancer compound.

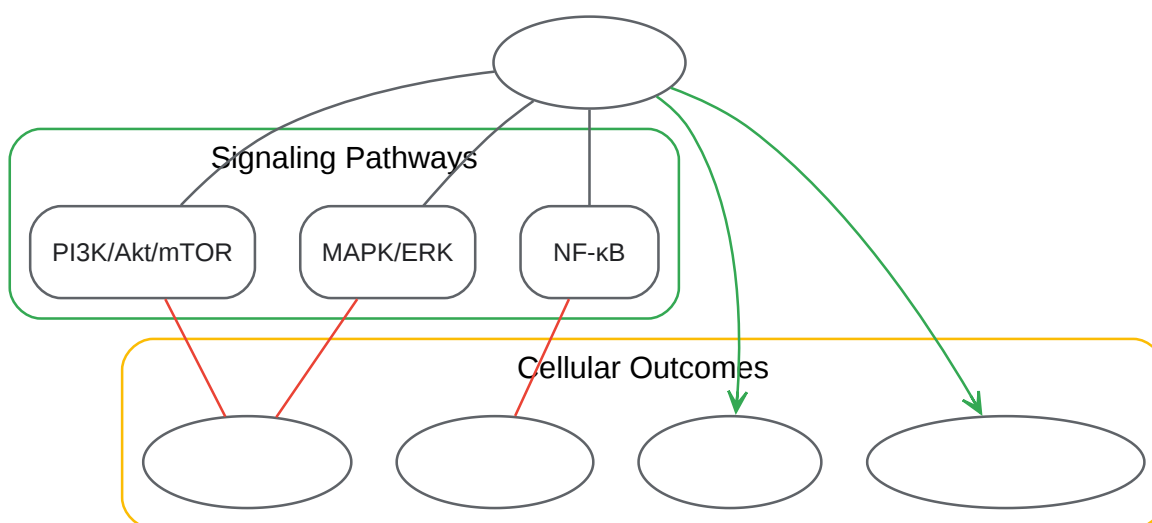
Compound	Cell Line	Assay	IC50 Value	Key Findings	Reference
Naringenin-7-O-glucoside	MDA-MB-231 (TNBC)	MTT	233.56 µg/µL	Dose-dependent cytotoxicity, induction of apoptosis, significant downregulation of EGFR.	[1]
Naringenin-7-O-glucoside	Vero (Normal)	MTT	Minimal effect	Selective cytotoxicity towards cancer cells.	[1]

Mechanism of Action

Naringenin-7-O-glucoside has been shown to induce apoptosis in TNBC cell lines, as confirmed by extensive DNA fragmentation.[1] A key mechanism identified is the significant downregulation of the epidermal growth factor receptor (EGFR), a crucial proto-oncogene involved in cell growth and proliferation.[1][2]

Mandatory Visualizations





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References

- 1. In-Vitro Cytotoxicity, Apoptotic Property, and Gene Expression Changes Induced by Naringenin-7-O-Glucoside in Triple-Negative Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. In-Vitro Cytotoxicity, Apoptotic Property, and Gene Expression Changes Induced by Naringenin-7-O-Glucoside in Triple-Negative Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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